

Application Notes and Protocols for the Preparation of Ferric Salicylate Solution

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Compound of Interest

Compound Name: *Ferric salicylate*

Cat. No.: *B3258485*

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These application notes provide a detailed protocol for the preparation of **ferric salicylate** solution, a colored complex often utilized in laboratory settings for quantitative analysis. The formation of this complex is dependent on pH and the molar ratio of the reactants.

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation of **ferric salicylate** solution.

Parameter	Value	Reference
Reactants	Ferric Chloride (FeCl_3) or Ferric Nitrate ($\text{Fe}(\text{NO}_3)_3$) & Salicylic Acid ($\text{C}_7\text{H}_6\text{O}_3$)	The reaction is a complex formation between Fe(III) ions and salicylic acid.[1][2][3]
Solvent	Deionized Water or Ethanol	Ethanol is used for preparing film-forming solutions.[4]
Molar Masses	FeCl_3 : 162.2 g/mol , $\text{C}_7\text{H}_6\text{O}_3$: 138.12 g/mol	
Stoichiometry of Complex	1:1, 1:2, or 1:3 (Fe^{3+} :Salicylate) depending on pH	Different complex species such as $[\text{Fe}(\text{Sal})]^+$, $[\text{Fe}(\text{Sal})_2]^-$, and $[\text{Fe}(\text{Sal})_3]^{3-}$ can form.[5][6][7]
Optimal pH for Formation	2.0 - 3.5	The characteristic violet color is formed in an acidic medium. [1][8] Some applications may use a pH of 5.5.[9]
Stability of Solution	Stable for at least 50 hours	The prepared colored complex demonstrates good stability over time.[8]
Storage Conditions	Store in an airtight container, protected from light, at room temperature.	Proper storage is crucial to maintain the integrity of the solution.

Experimental Protocols

This section details the methodology for preparing a **ferric salicylate** solution.

Materials and Reagents

- Ferric Chloride Hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Salicylic Acid ($\text{C}_7\text{H}_6\text{O}_3$)
- Deionized Water

- Hydrochloric Acid (HCl), 0.1 M solution
- Sodium Hydroxide (NaOH), 0.1 M solution
- Volumetric flasks (100 mL)
- Beakers
- Pipettes
- pH meter

Preparation of Stock Solutions

- 0.1 M Ferric Chloride Stock Solution:
 - Weigh 2.703 g of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$.
 - Dissolve the solid in a beaker containing approximately 50 mL of deionized water.
 - Transfer the solution to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask.
 - Make up the volume to the 100 mL mark with deionized water and mix thoroughly.
- 0.01 M Salicylic Acid Stock Solution:
 - Weigh 0.138 g of salicylic acid.
 - Dissolve the solid in a beaker containing approximately 50 mL of deionized water. Gentle heating may be required to aid dissolution.
 - Allow the solution to cool to room temperature.
 - Transfer the solution to a 100 mL volumetric flask.

- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask.
- Make up the volume to the 100 mL mark with deionized water and mix thoroughly.

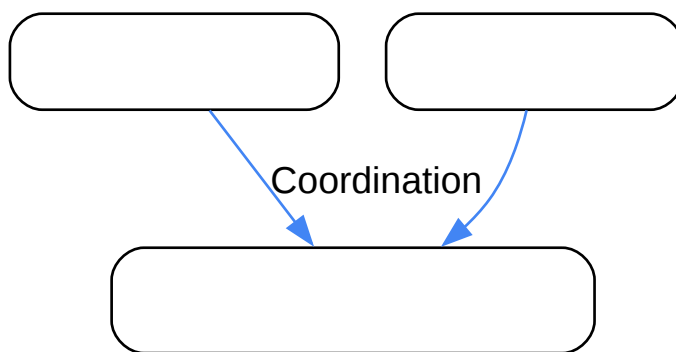
Preparation of Ferric Salicylate Working Solution (1:1 Complex)

- Pipette 10 mL of the 0.01 M salicylic acid stock solution into a 100 mL volumetric flask.
- Add approximately 70 mL of deionized water.
- Pipette 1 mL of the 0.1 M ferric chloride stock solution into the flask while gently swirling. A violet-colored solution will form.[\[1\]](#)[\[10\]](#)
- Adjust the pH of the solution to between 2.5 and 3.0 using 0.1 M HCl or 0.1 M NaOH. Use a pH meter to monitor the pH.
- Once the desired pH is reached, make up the volume to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- The final concentration of the **ferric salicylate** complex will be approximately 1 mM.

Visualizations

Signaling Pathway: Ferric Salicylate Complex Formation

The formation of the **ferric salicylate** complex involves the coordination of the ferric ion (Fe^{3+}) with the carboxylate and phenolate groups of the salicylate anion.

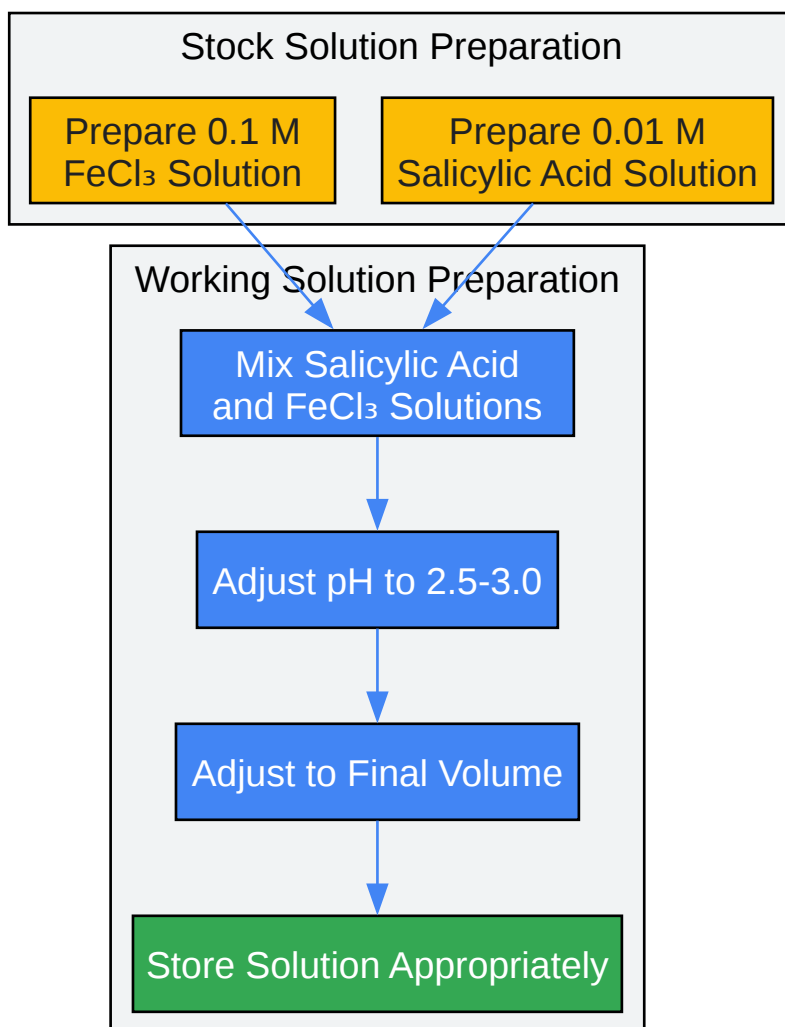


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Caption: Formation of the 1:1 **ferric salicylate** complex.

Experimental Workflow: Preparation of Ferric Salicylate Solution

This diagram outlines the step-by-step process for preparing the **ferric salicylate** working solution.



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Caption: Workflow for **ferric salicylate** solution preparation.

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